

# Commercial suppliers and purchasing options for 2-(2,4-Dinitrophenyl)ethanol

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## Compound of Interest

Compound Name: 2-(2,4-Dinitrophenyl)ethanol

Cat. No.: B1589579

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## A Researcher's Guide to the Procurement of 2-(2,4-Dinitrophenyl)ethanol

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the commercial landscape for sourcing **2-(2,4-Dinitrophenyl)ethanol**. It offers a detailed look at supplier options, procurement strategies, and critical safety information to facilitate informed purchasing decisions for research and development applications.

## Compound Identification and Specification

**2-(2,4-Dinitrophenyl)ethanol** is a nitrated aromatic alcohol. Its chemical structure is characterized by an ethanol group attached directly to the dinitrophenyl ring, making it a valuable intermediate or building block in various synthetic pathways.

A critical point of clarification is the distinction between **2-(2,4-Dinitrophenyl)ethanol** (CAS 4836-69-5) and the similarly named 2-(2,4-Dinitrophenoxy)ethanol (CAS 2831-60-9). The latter contains an ether linkage between the phenyl ring and the ethanol moiety. This structural difference is fundamental, and researchers must ensure they are sourcing the correct compound by verifying the CAS number.

The key specifications for **2-(2,4-Dinitrophenyl)ethanol** are summarized below.

Property	Value	Source
CAS Number	4836-69-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	212.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	2,4-Dinitrophenethyl alcohol, Benzeneethanol,2,4-dinitro-	<a href="#">[3]</a>
Density	1.5 ± 0.1 g/cm <sup>3</sup>	<a href="#">[2]</a>
Boiling Point	376.5 ± 27.0 °C at 760 mmHg	<a href="#">[2]</a>

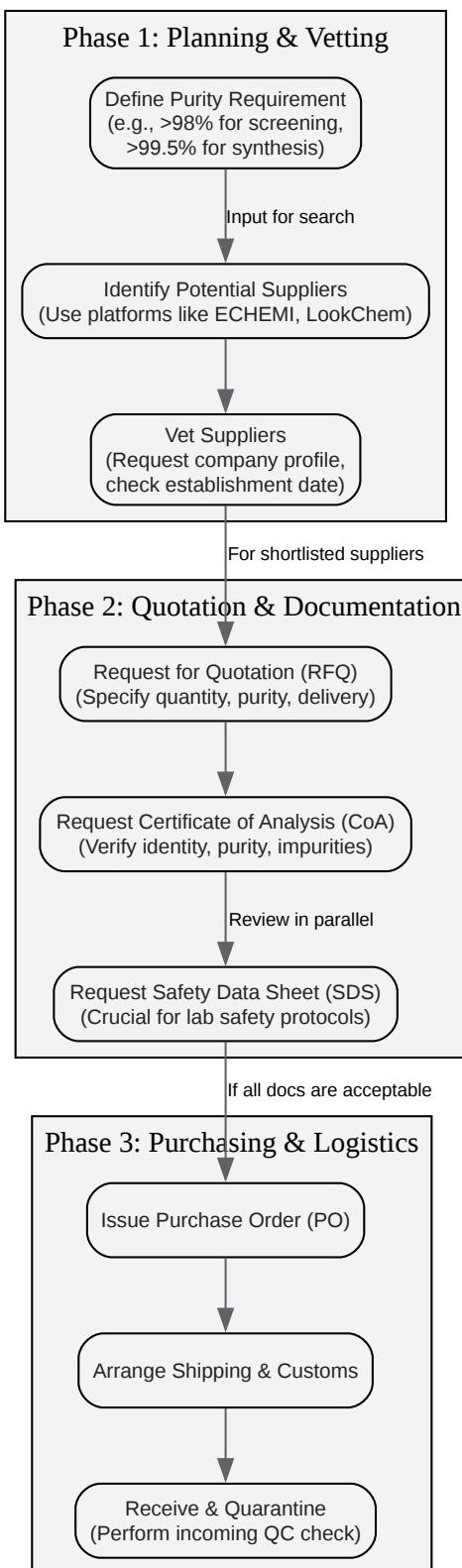
## Commercial Supplier Landscape

The availability of **2-(2,4-Dinitrophenyl)ethanol** is primarily through chemical suppliers specializing in laboratory-scale and bulk quantities. These suppliers often operate through online platforms that connect buyers with manufacturers and distributors, many of whom are based in China.

Supplier / Platform	Purity Offered	Notes	Source
Conier		A trading company established in 2010, accessible via the ECHEMI platform.	
Chem&Pharma Limited	Not specified		[3]
HANGZHOU LEAP CHEM CO., LTD.	≥99.0%	Listed on the ECHEMI platform.	[3]
Henan Lihao Chem Plant Limited	99%	Listed as a supplier on ECHEMI.	[3]
ChemUniverse	98%	Provides product number P81682 and accepts blanket purchase orders for larger quantities.	[1]
Shanghai Amole Biotechnology Co., Ltd.	Not specified	Listed on Chemsr.com with stock available for inquiry.	[2]
LIDE PHARMACEUTICALS LIMITED	Not specified	A trading company based in Nanjing, China, listed on LookChem. Specializes in custom development.	[4]

## Recommended Procurement Workflow

A systematic approach to procurement is essential to ensure the quality and suitability of **2-(2,4-Dinitrophenyl)ethanol** for its intended application. The following workflow outlines the key steps from initial sourcing to final acquisition.



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Caption: End-to-end procurement workflow for sourcing chemical reagents.

## Step-by-Step Methodology

- Define Analytical and Purity Requirements: The primary determinant in supplier selection is the required purity grade. For early-stage discovery and screening, a purity of 98% may be sufficient.<sup>[1]</sup> For use in later-stage drug development or as a critical intermediate in multi-step synthesis, a higher purity of 99% or greater is recommended.<sup>[3]</sup>
- Identify and Vet Potential Suppliers: Utilize chemical sourcing platforms to identify vendors. It is crucial to distinguish between manufacturers and trading companies or distributors.<sup>[3][4]</sup> For custom or large-scale orders, direct engagement with a manufacturer may be preferable.
- Request Quotation and Documentation: Contact the shortlisted suppliers to request a formal quotation. Crucially, always request a current Certificate of Analysis (CoA) for the specific batch being offered, as well as a comprehensive Safety Data Sheet (SDS).
- Technical Document Review:
  - Certificate of Analysis (CoA): Scrutinize the CoA to confirm that the material meets your specifications. Verify the analytical methods used for characterization (e.g., HPLC, NMR).
  - Safety Data Sheet (SDS): The SDS is a mandatory document for risk assessment and establishing safe handling protocols within the laboratory.<sup>[5]</sup>
- Purchase and Logistics: Once a supplier is selected, issue a purchase order. For international suppliers, clarify Incoterms, shipping methods, and responsibilities for customs clearance.
- Incoming Quality Control: Upon receipt, it is best practice to quarantine the material and perform an in-house identity check (e.g., via melting point or spectroscopy) to verify it against the supplier's CoA.

## Safety, Handling, and Storage

While a specific, comprehensive SDS for **2-(2,4-Dinitrophenyl)ethanol** was not available in the public domain at the time of this guide's compilation, the hazards can be inferred from the dinitrophenyl moiety, which is common to many hazardous compounds. The following guidance

is based on data for structurally related chemicals and should be treated as preliminary until the supplier-specific SDS is obtained and reviewed.

Hazard Aspect	Precautionary Guidance	Source (from related compounds)
Acute Toxicity	Potentially harmful or toxic if swallowed, in contact with skin, or if inhaled.	[6][7]
Handling	Handle in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid formation of dust and aerosols.	[5][8]
First Aid	If inhaled: Move person to fresh air. In case of skin contact: Wash off with soap and plenty of water. In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes. If swallowed: Rinse mouth with water. In all cases, consult a physician.[5]	[9]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place.[5] Keep away from incompatible materials and sources of ignition.	
Disposal	Disposal must be in accordance with local, state, and federal regulations. Do not let the chemical enter drains.	[5]

Authoritative Grounding: The GHS classifications for the related compound 2-(2,4-dinitrophenoxy)ethanol include Acute Toxicity, Skin Sensitization, and long-term hazard to aquatic life.<sup>[6]</sup> Researchers should assume a similar hazard profile for **2-(2,4-Dinitrophenyl)ethanol** pending receipt of an official SDS from the supplier.

## Conclusion

The procurement of **2-(2,4-Dinitrophenyl)ethanol** requires careful attention to chemical identity, purity specifications, and supplier vetting. By leveraging online chemical platforms and following a structured procurement workflow that prioritizes comprehensive documentation (CoA and SDS), researchers can confidently source high-quality material suitable for their scientific endeavors. Always prioritize safety by adhering to the guidance provided in the supplier's official Safety Data Sheet.

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